

# Solubility Profile of Boc-His(Trt)-OH: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Boc-His(Trt)-OH

Cat. No.: B557146

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This in-depth technical guide provides a comprehensive overview of the solubility of N $\alpha$ -tert-butyloxycarbonyl-N $\epsilon$ -trityl-L-histidine (**Boc-His(Trt)-OH**) in common laboratory solvents. This document is intended for researchers, scientists, and professionals in the field of drug development and peptide synthesis, offering critical data and standardized protocols to facilitate the effective use of this vital amino acid derivative.

## Introduction

**Boc-His(Trt)-OH** is a widely utilized protected amino acid in solid-phase peptide synthesis (SPPS). The bulky trityl (Trt) group on the imidazole side chain of histidine prevents undesirable side reactions, while the tert-butyloxycarbonyl (Boc) group protects the  $\alpha$ -amino group. A thorough understanding of its solubility characteristics is paramount for efficient reaction setup, purification, and handling. This guide summarizes known solubility data and provides a detailed experimental protocol for determining solubility.

## Quantitative Solubility Data

The solubility of **Boc-His(Trt)-OH** has been determined in several common laboratory solvents. The data, compiled from various sources, is presented in Table 1. It is important to note that solubility can be influenced by factors such as temperature, purity of both the solute and the solvent, and the presence of moisture.

Solvent	Polarity Index	Quantitative Solubility	Qualitative Description
Dimethylformamide (DMF)	6.4	~248.8 mg/mL	Clearly Soluble
Dimethyl sulfoxide (DMSO)	7.2	100 mg/mL	Soluble
N-Methyl-2-pyrrolidone (NMP)	6.5	Data not available	Likely soluble
Chloroform	4.1	Data not available	Slightly Soluble
Methanol	5.1	Data not available	Sparingly Soluble
Tetrahydrofuran (THF)	4.0	Data not available	Likely sparingly to slightly soluble
Acetonitrile (ACN)	5.8	Data not available	Likely sparingly to slightly soluble
Ethyl Acetate (EtOAc)	4.4	Data not available	Likely sparingly soluble
Dichloromethane (DCM)	3.1	Data not available	Likely sparingly to slightly soluble
Water	10.2	Data not available	Insoluble

Note: The qualitative description for NMP is based on the solubility of the similar compound Boc-His(Trt)-Aib-OH, which is reported to be soluble in NMP. Qualitative descriptions for THF, ACN, EtOAc, and DCM are estimations based on the general solubility trends of protected amino acids.

## Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a protected amino acid like **Boc-His(Trt)-OH** in a specific solvent. This method is based on the principle of reaching equilibrium saturation and subsequent quantification.

### 3.1. Materials

- **Boc-His(Trt)-OH**
- Solvent of interest (analytical grade or higher)
- Vials with screw caps
- Magnetic stirrer and stir bars or orbital shaker
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes
- Syringe filters (0.22  $\mu\text{m}$ )

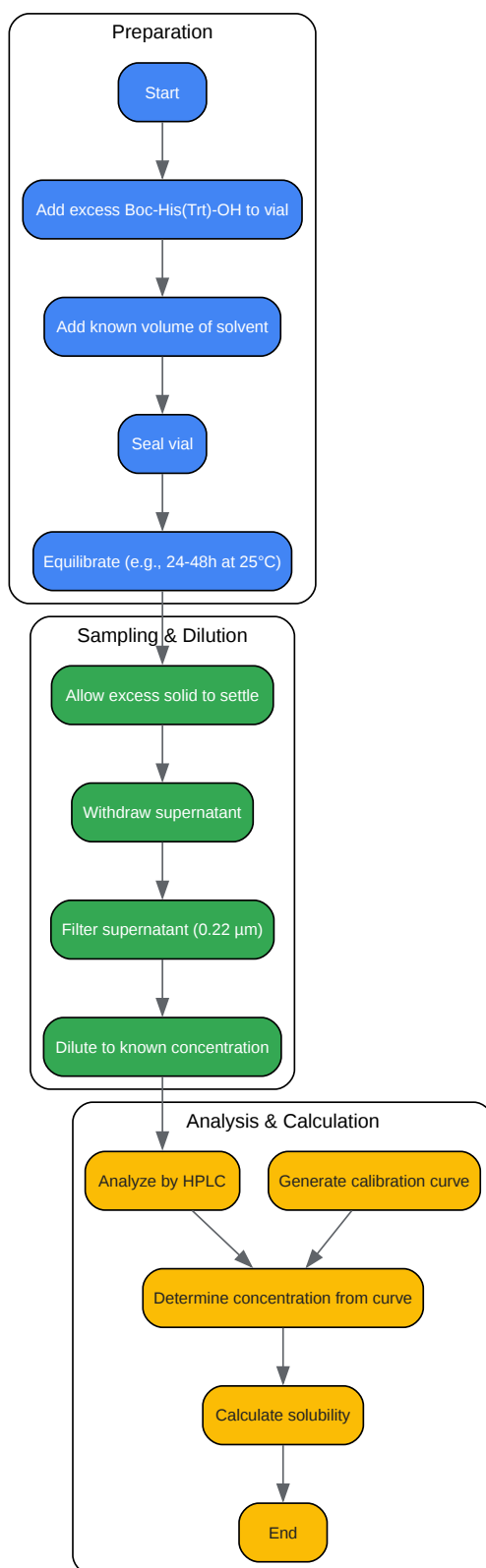
### 3.2. Procedure

- Preparation of Saturated Solutions:
  - Add an excess amount of **Boc-His(Trt)-OH** to a series of vials. The exact amount should be enough to ensure that undissolved solid remains after equilibration.
  - Accurately add a known volume of the desired solvent to each vial.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials on a magnetic stirrer or orbital shaker and agitate at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.

- Filter the supernatant through a 0.22  $\mu\text{m}$  syringe filter into a clean vial to remove any remaining undissolved solid.
- Dilute the filtered solution with a suitable solvent (usually the mobile phase of the HPLC method) to a concentration within the linear range of the analytical method.
- Quantification by HPLC:
  - Prepare a series of standard solutions of **Boc-His(Trt)-OH** of known concentrations.
  - Analyze the standard solutions and the diluted sample solution by HPLC.
  - Construct a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
  - Determine the concentration of **Boc-His(Trt)-OH** in the diluted sample solution using the calibration curve.
- Calculation of Solubility:
  - Calculate the original concentration of **Boc-His(Trt)-OH** in the saturated solution, taking into account the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or mol/L.

## Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining solubility can be visualized as follows:



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Caption: Experimental workflow for determining the solubility of **Boc-His(Trt)-OH**.

This technical guide provides a foundational understanding of the solubility of **Boc-His(Trt)-OH**. Researchers are encouraged to perform their own solubility tests under their specific experimental conditions for the most accurate results.

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